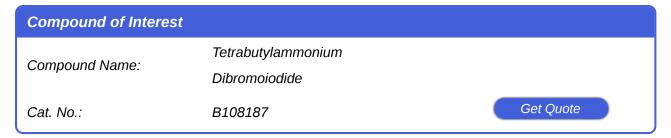


# An In-depth Technical Guide to Tetrabutylammonium Dibromoiodide

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For Researchers, Scientists, and Drug Development Professionals

### **Abstract**

**Tetrabutylammonium dibromoiodide** ([N(C<sub>4</sub>H<sub>9</sub>)<sub>4</sub>]IBr<sub>2</sub>), a quaternary ammonium polyhalide, has emerged as a compound of interest in various chemical and biomedical research fields. This technical guide provides a comprehensive overview of its discovery, history, physicochemical properties, and detailed experimental protocols for its synthesis and characterization. The information is presented to support its application in research and development, particularly in areas requiring well-defined halogenating agents or reagents with specific ionic properties. Quantitative data is summarized in structured tables, and key processes are visualized using logical diagrams to facilitate understanding.

## **Introduction and Historical Context**

The study of polyhalogen anions, ions formed by the combination of a halide anion with one or more halogen molecules, dates back to the early 19th century. These compounds are of significant interest due to their unique structural and reactive properties. Quaternary ammonium salts, characterized by a central positively charged nitrogen atom bonded to four organic groups, have been widely utilized as phase-transfer catalysts, electrolytes, and antimicrobial agents since their development was pioneered by chemists like Domagk in the 1930s.



**Tetrabutylammonium dibromoiodide** belongs to the class of quaternary ammonium polyhalides, which combine the properties of both a bulky, lipophilic cation and a reactive polyhalogen anion. While the broader history of these classes of compounds is well-documented, the specific discovery of **tetrabutylammonium dibromoiodide** is less clearly chronicled in readily available literature. Its development is a logical extension of the extensive research on polyhalides, much of which was advanced by the work of scientists such as Alexander I. Popov, who conducted numerous studies on the chemistry of halogens and polyhalides throughout the mid-20th century. The synthesis of this and similar mixed polyhalide salts is often achieved through the straightforward reaction of a quaternary ammonium halide with a halogen or interhalogen compound.

## **Physicochemical Properties**

**Tetrabutylammonium dibromoiodide** is a solid at room temperature with a distinct melting point, indicating a stable crystalline structure. Its physicochemical properties are summarized in Table 1.

Property	Value	Reference
Chemical Formula	C16H36Br2IN	[1]
Molecular Weight	529.18 g/mol	[1]
CAS Number	15802-00-3	[1]
Appearance	Light yellow to brown powder/crystals	
Melting Point	81 °C	[1]
Canonical SMILES	CCCC-INVALID-LINK (CCCC)CCCC.[Br-].[Br]I	
InChI Key	QHWZNVWGNLJWFL- UHFFFAOYSA-N	

# Synthesis of Tetrabutylammonium Dibromoiodide



The synthesis of **tetrabutylammonium dibromoiodide** is achieved through the direct reaction of tetrabutylammonium bromide with iodine. This method is efficient and yields the product in high purity.

## **Experimental Protocol**

#### Materials:

- Tetrabutylammonium bromide ([N(C<sub>4</sub>H<sub>9</sub>)<sub>4</sub>]Br)
- Iodine (I<sub>2</sub>)
- Suitable solvent (e.g., ethanol, dichloromethane, or acetonitrile)

#### Procedure:

- Dissolve a stoichiometric amount of tetrabutylammonium bromide in a minimal amount of the chosen solvent.
- To this solution, add an equimolar amount of iodine.
- Stir the reaction mixture at room temperature. The progress of the reaction can be monitored by the change in color of the solution.
- Upon completion of the reaction, the product can be isolated by evaporation of the solvent.
- The resulting solid can be purified by recrystallization from an appropriate solvent system.

Logical Workflow for Synthesis:



# Reactants Tetrabutylammonium Bromide Iodine (I<sub>2</sub>) Process Dissolve in Solvent React at Room Temperature Isolate by Solvent Evaporation Purify by Recrystallization Tetrabutylammonium Dibromoiodide

#### Synthesis of Tetrabutylammonium Dibromoiodide

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A flowchart illustrating the synthetic procedure.

## Characterization



The structural confirmation and purity assessment of synthesized **tetrabutylammonium dibromoiodide** are conducted using various spectroscopic and analytical techniques.

## **Spectroscopic Data**

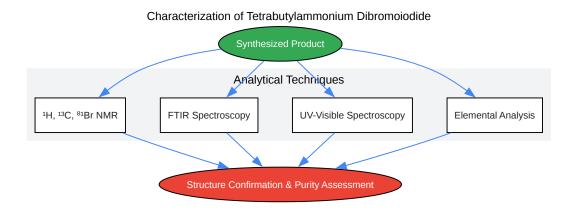
While a comprehensive public database of the spectra for **tetrabutylammonium dibromoiodide** is not readily available, the expected characteristic signals are outlined below based on the known properties of its constituent ions.

Table 2: Expected Spectroscopic Data

Technique	Expected Observations	
<sup>1</sup> H NMR	Signals corresponding to the butyl groups of the tetrabutylammonium cation. Typically, a triplet for the terminal methyl group, and multiplets for the three methylene groups.	
<sup>13</sup> C NMR	Four distinct signals for the four non-equivalent carbon atoms of the butyl chains in the tetrabutylammonium cation.	
FTIR	Characteristic C-H stretching and bending vibrations from the alkyl chains of the cation.	
UV-Visible	Absorption bands characteristic of the dibromoiodide ([IBr2] <sup>-</sup> ) anion in a suitable solvent.	
<sup>81</sup> Br NMR	A signal corresponding to the bromine atoms in the dibromoiodide anion.	

Characterization Workflow:





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A diagram of the characterization workflow.

## **Applications in Research and Development**

**Tetrabutylammonium dibromoiodide** serves as a valuable reagent in organic synthesis, acting as a source of electrophilic bromine and iodine. Its ionic nature and solubility in organic solvents make it suitable for use in various reaction media. Potential applications include:

- Halogenation Reactions: The dibromoiodide anion can act as a selective halogenating agent for various organic substrates.
- Phase-Transfer Catalysis: The tetrabutylammonium cation can facilitate the transfer of the reactive anion between immiscible phases.
- Electrolyte Solutions: Its ionic properties may be of interest in the formulation of nonaqueous electrolyte solutions.
- Biomedical Research: As a biochemical reagent, it may be used in the synthesis of novel compounds with potential biological activity.



## Conclusion

**Tetrabutylammonium dibromoiodide** is a quaternary ammonium polyhalide with well-defined physicochemical properties and a straightforward synthetic route. This guide provides the essential technical information for its preparation, characterization, and potential applications. For researchers and professionals in drug development and chemical synthesis, this compound offers a versatile tool for the introduction of halogens and for leveraging the unique properties of quaternary ammonium salts. Further research into its reactive properties and applications is warranted to fully explore its potential.

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## References

- 1. Tetrabutylammonium Dibromoiodide | C16H36Br2IN | CID 13867581 PubChem [pubchem.ncbi.nlm.nih.gov]
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